

Comparative Metabolic Pathways of Carbodenafil and Other PDE5 Inhibitors

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Compound of Interest

Compound Name: Carbodenafil

Cat. No.: B589546

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A guide for researchers, scientists, and drug development professionals.

This guide provides a comparative analysis of the metabolic pathways of **Carbodenafil**, an unapproved sildenafil analogue, and three commercially available phosphodiesterase type 5 (PDE5) inhibitors: sildenafil, tadalafil, and vardenafil. The information presented is based on available scientific literature and is intended to support research and drug development activities.

Executive Summary

Carbodenafil is structurally similar to sildenafil, and its metabolism is presumed to follow a similar pathway, primarily involving N-desmethylation. However, comprehensive data on the complete metabolic profile of **Carbodenafil** is scarce due to its status as an unapproved substance. In contrast, the metabolic pathways of sildenafil, tadalafil, and vardenafil have been extensively studied and are well-characterized. The primary route of metabolism for these approved PDE5 inhibitors is hepatic, mediated largely by the cytochrome P450 (CYP) enzyme system, with CYP3A4 being the major contributing isoform.

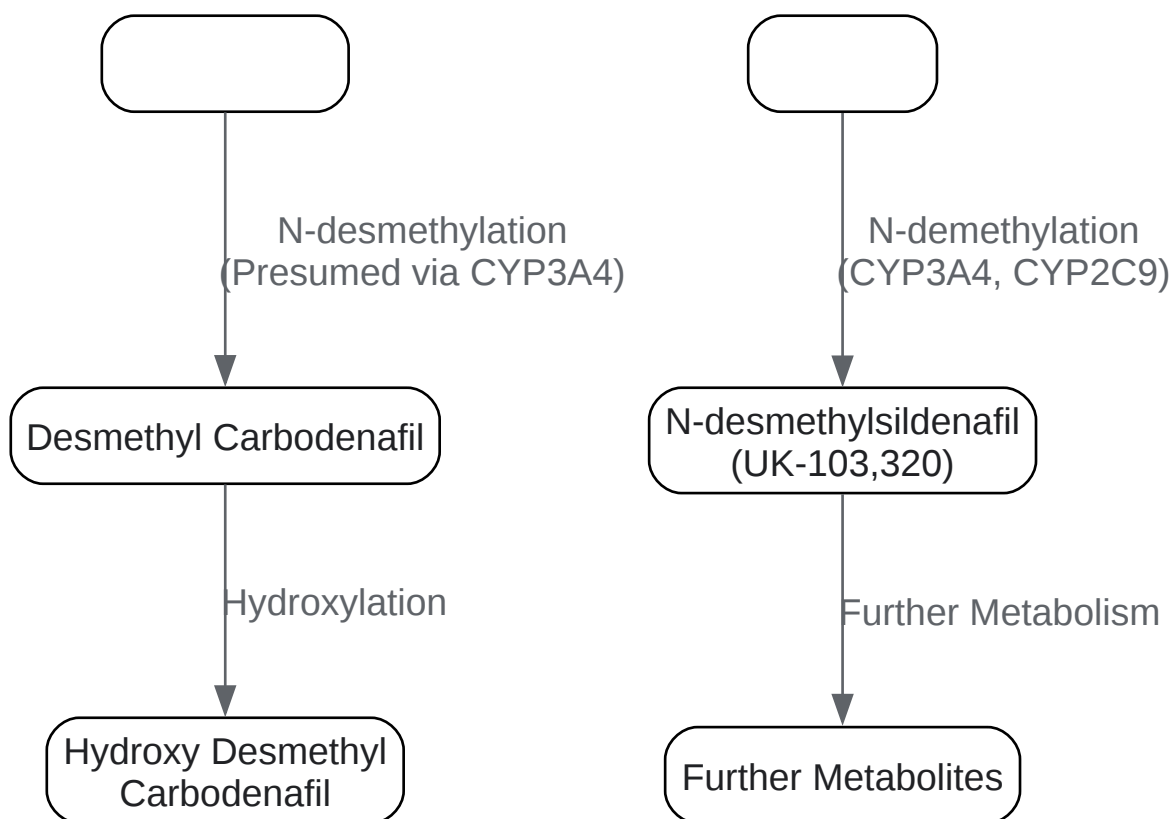
Metabolic Pathways

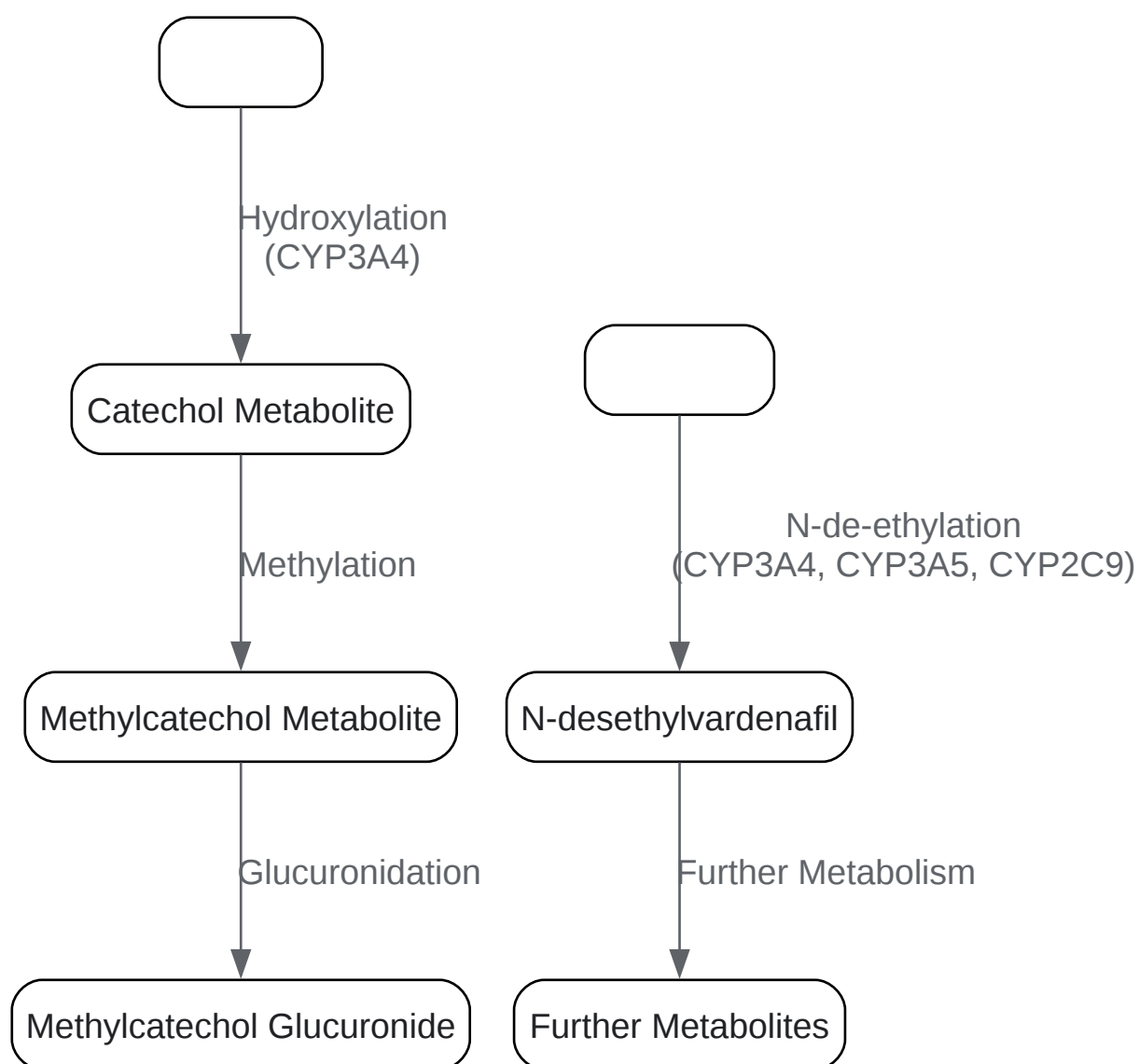
The metabolic pathways of sildenafil, tadalafil, and vardenafil are primarily oxidative and occur in the liver. The key enzymes involved are from the cytochrome P450 family.

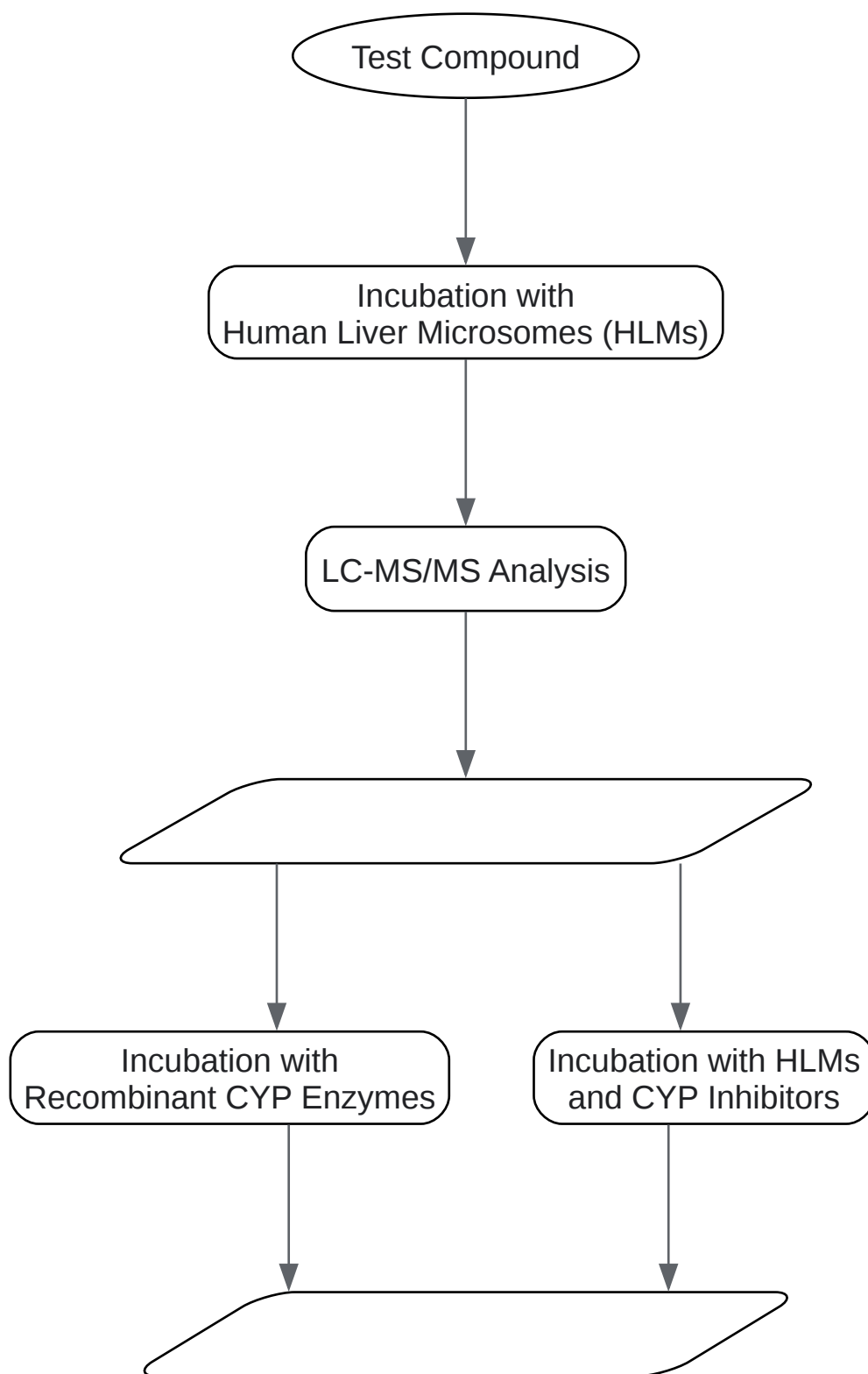
Carbodenafil

Direct and comprehensive studies detailing the metabolic pathways of **Carbodenafil** are limited. However, based on its structural similarity to sildenafil and toxicological reports, the primary metabolic pathway is believed to be N-desmethylation, leading to the formation of desmethyl **carbodenafil**.^{[1][2]} Further metabolism likely involves hydroxylation of this primary metabolite.^{[1][2]}

Inferred Metabolic Pathway of **Carbodenafil**







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- 2. A Case Report of Fatal Desmethyl Carbodenafil Toxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
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